

3,4-Dichlorobenzenesulfonyl chloride safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3,4-Dichlorobenzenesulfonyl chloride

Cat. No.: B1293561

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An In-depth Technical Guide to the Safe Handling of 3,4-Dichlorobenzenesulfonyl Chloride

This guide provides a comprehensive overview of the safety, handling, and emergency procedures for **3,4-Dichlorobenzenesulfonyl chloride**. It is intended for researchers, scientists, and drug development professionals who utilize this reactive chemical intermediate. The information synthesized herein is grounded in authoritative safety data sheets to ensure technical accuracy and promote a culture of safety in the laboratory.

Compound Identification and Core Properties

3,4-Dichlorobenzenesulfonyl chloride (CAS No. 98-31-7) is a specialized reagent used in organic synthesis.^[1] Its utility is matched by its significant hazard profile, which necessitates a thorough understanding of its physicochemical properties to ensure safe handling.

Property	Value	Source
CAS Number	98-31-7	[2]
Molecular Formula	C ₆ H ₃ Cl ₃ O ₂ S	[2]
Molecular Weight	245.51 g/mol	[3]
Appearance	Flammable Liquid	[2] [4]
Boiling Point	253 °C (lit.)	[1]
Density	1.572 g/mL at 25 °C (lit.)	[1]
Flash Point	57 °C (134.6 °F) - closed cup	
Refractive Index	n _{20/D} 1.589 (lit.)	

Comprehensive Hazard Analysis

This compound is classified as hazardous under the Globally Harmonized System (GHS). The primary dangers are its flammability and its severe corrosive effects on biological tissues.

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[\[2\]](#)
- H314: Causes severe skin burns and eye damage.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- H318: Causes serious eye damage.[\[2\]](#)

Signal Word:Danger[\[2\]](#)

The corrosive nature of **3,4-Dichlorobenzenesulfonyl chloride** is its most immediate danger. Upon contact with moisture, such as humidity in the air or water in biological tissues, it can hydrolyze to form hydrochloric acid and 3,4-dichlorobenzenesulfonic acid, both of which are highly corrosive. This reaction is the underlying cause of the severe skin burns and eye damage observed upon contact. Ingestion can cause severe swelling, damage to delicate tissues, and perforation of the stomach or esophagus.[\[5\]](#)[\[6\]](#) Inhalation of its vapors or mists is extremely destructive to the mucous membranes and upper respiratory tract.[\[2\]](#)

Risk Mitigation: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with engineering controls and supplemented by appropriate PPE, is essential for mitigating the risks associated with this chemical.

Engineering Controls

All work with **3,4-Dichlorobenzenesulfonyl chloride** must be conducted in a well-ventilated area, specifically within a certified chemical fume hood, to prevent the accumulation of flammable and corrosive vapors.^{[4][7]} An eyewash station and safety shower must be readily accessible and in close proximity to the workstation.^{[8][9]}

Personal Protective Equipment (PPE)

The selection of PPE is critical and must be based on a thorough risk assessment of the planned procedure.

Caption: PPE Selection Workflow.

Standard Operating Procedures for Safe Handling and Storage

Adherence to strict protocols is non-negotiable when working with this substance.

Handling Protocol

- Preparation: Before handling, ensure all required engineering controls are operational and all necessary PPE is donned correctly.
- Dispensing: Ground and bond containers when transferring material to prevent static discharge.^[4] Use only non-sparking tools.^[4]
- Environment: Keep the chemical away from all sources of ignition, including heat, sparks, and open flames.^{[2][4]}

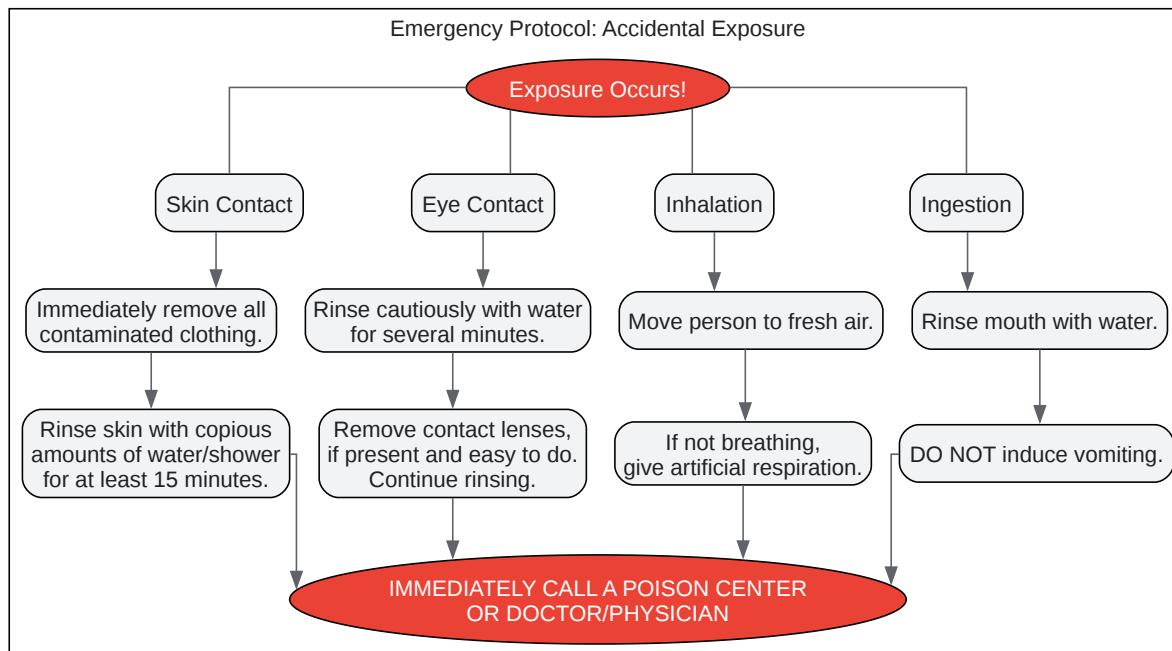
- Hygiene: Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling, before breaks, and at the end of the workday.[2]

Storage Protocol

- Store in a cool, dry, and well-ventilated place away from incompatible materials.[2][4]
- The compound is moisture-sensitive; it should be stored under an inert gas like argon or nitrogen.[2][7]
- Keep containers tightly closed and sealed. If a container is opened, it must be carefully resealed and kept upright to prevent leakage.[2][4]
- Store in a locked cabinet or area accessible only to authorized personnel.[2][4]

Emergency Response Protocols

Immediate and correct action during an emergency can significantly reduce injury and damage.

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Caption: Emergency Response Flowchart.

Accidental Release Measures

- Evacuate: Immediately evacuate personnel from the affected area.[2]
- Ventilate & Isolate: Ensure adequate ventilation and remove all sources of ignition.[2][4]
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[2][4]

- Absorb: For small spills, use an inert, non-combustible absorbent material such as sand or earth. For larger spills, use an electrically protected vacuum cleaner or wet-brushing.[2]
- Collect & Dispose: Place the absorbed material into a suitable, labeled container for disposal according to local regulations.[2][4]

Fire-Fighting Measures

- Suitable Extinguishers: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide for small fires.[2][4]
- Ineffective Media: Large amounts of water are ineffective for extinguishing the fire itself but can be used as a spray to cool unopened containers.[2]
- Hazards: Vapors are heavier than air and can accumulate in low areas, potentially forming explosive mixtures.[2][4] Fire will produce hazardous decomposition products.
- Protective Gear: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][4]

Stability and Reactivity Profile

Understanding the chemical's reactivity is key to preventing hazardous situations.

- Chemical Stability: The product is stable under recommended storage conditions (cool, dry, inert atmosphere).[2][10]
- Conditions to Avoid: Moisture, heat, flames, and sparks are the primary conditions to avoid. [2][10]
- Incompatible Materials: Reacts with strong oxidizing agents and strong bases.[2][4][10] Contact with water should be avoided due to hydrolysis.
- Hazardous Decomposition Products: When involved in a fire, it will decompose to form toxic and corrosive gases, including carbon oxides (CO, CO₂), sulfur oxides, and hydrogen chloride gas.[2][4][10]

Waste Disposal and Transportation

Waste Disposal

This material and its container must be disposed of as hazardous waste.[10] All disposal practices must be in accordance with local, regional, and national regulations. It is recommended to use a licensed professional waste disposal service.[2] The preferred method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[2]

Transportation

3,4-Dichlorobenzenesulfonyl chloride is classified as a dangerous good for transport.[3]

- UN Number: 2920[2][4]
- Proper Shipping Name: CORROSIVE LIQUID, FLAMMABLE, N.O.S. (3,4-Dichlorobenzenesulphonyl chloride)[2]
- Transport Hazard Class: Class 8 (Corrosive) with a subsidiary risk of Class 3 (Flammable)[2]
- Packing Group: II[2]

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